

9-Keto Travoprost solubility in DMSO and other solvents

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Compound of Interest

Compound Name: 9-Keto Travoprost

Cat. No.: B595657

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Technical Support Center: 9-Keto Travoprost

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility, handling, and use of **9-Keto Travoprost**.

Frequently Asked Questions (FAQs)

Q1: What is **9-Keto Travoprost**?

A1: **9-Keto Travoprost**, also known as 15-Keto Travoprost, is a derivative of Fluprostenol and a metabolite of Travoprost.^{[1][2]} It functions as an EP receptor agonist and is utilized in endocrine-related research.^[1]

Q2: What is the molecular weight of **9-Keto Travoprost**?

A2: The molecular weight of **9-Keto Travoprost** is approximately 498.5 g/mol.^{[3][4]}

Q3: How should **9-Keto Travoprost** be stored?

A3: For long-term stability, **9-Keto Travoprost** stock solutions should be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[2] The solid compound should be stored in a refrigerator at 2-8°C in an amber vial under an inert atmosphere.

Troubleshooting Guide

Issue: I am having difficulty dissolving **9-Keto Travoprost** in DMSO.

- Solution 1: Use Ultrasonic Treatment. Sonication is recommended to aid in the dissolution of **9-Keto Travoprost** in DMSO.^{[2][5]}
- Solution 2: Use Fresh, Anhydrous DMSO. DMSO is hygroscopic and can absorb moisture from the air. This absorbed water can significantly reduce the solubility of **9-Keto Travoprost**.^{[2][5]} Always use newly opened or properly stored anhydrous DMSO.
- Solution 3: Gentle Warming. Gentle warming of the solution may assist in dissolution. However, be cautious and avoid high temperatures to prevent degradation of the compound.

Issue: My **9-Keto Travoprost** solution appears cloudy or has precipitated.

- Solution 1: Re-dissolve the compound. If precipitation occurs after storage, gently warm the solution and sonicate until it becomes clear.
- Solution 2: Check for solvent evaporation. Over time, the solvent may evaporate, increasing the concentration of **9-Keto Travoprost** beyond its solubility limit. If this is suspected, add a small amount of fresh solvent to the solution.

Solubility Data

The solubility of **9-Keto Travoprost** has been determined in various solvents. The following table summarizes the available quantitative data.

Solvent	Solubility	Molar Concentration (approx.)	Notes
DMSO	100 mg/mL	200.59 mM	Ultrasonic treatment is recommended. [2] [5] Use of fresh, non-hygroscopic DMSO is critical. [2] [5]
DMF	100 mg/mL	200.59 mM	
Ethanol	100 mg/mL	200.59 mM	
PBS (pH 7.2)	16 mg/mL	32.1 mM	
Water	Practically insoluble	Travoprost, a related compound, is practically insoluble in water. [6] [7]	
Chloroform	Slightly soluble		
Methanol	Slightly soluble		

Note: The provided molar concentrations are calculated based on a molecular weight of 498.5 g/mol .

Experimental Protocols

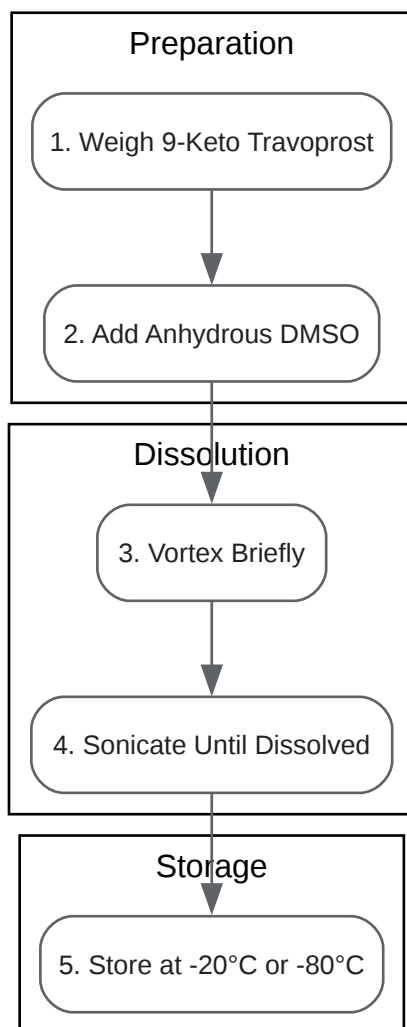
Protocol for Preparing a 100 mg/mL Stock Solution in DMSO:

- Weighing: Accurately weigh the desired amount of **9-Keto Travoprost** solid in a suitable vial.
- Solvent Addition: Add the appropriate volume of fresh, anhydrous DMSO to achieve a final concentration of 100 mg/mL.
- Dissolution: Tightly cap the vial and vortex briefly. Place the vial in an ultrasonic water bath and sonicate until the solid is completely dissolved.

- Storage: Store the stock solution at -20°C or -80°C in a tightly sealed container to prevent moisture absorption.

Visualized Workflows and Pathways

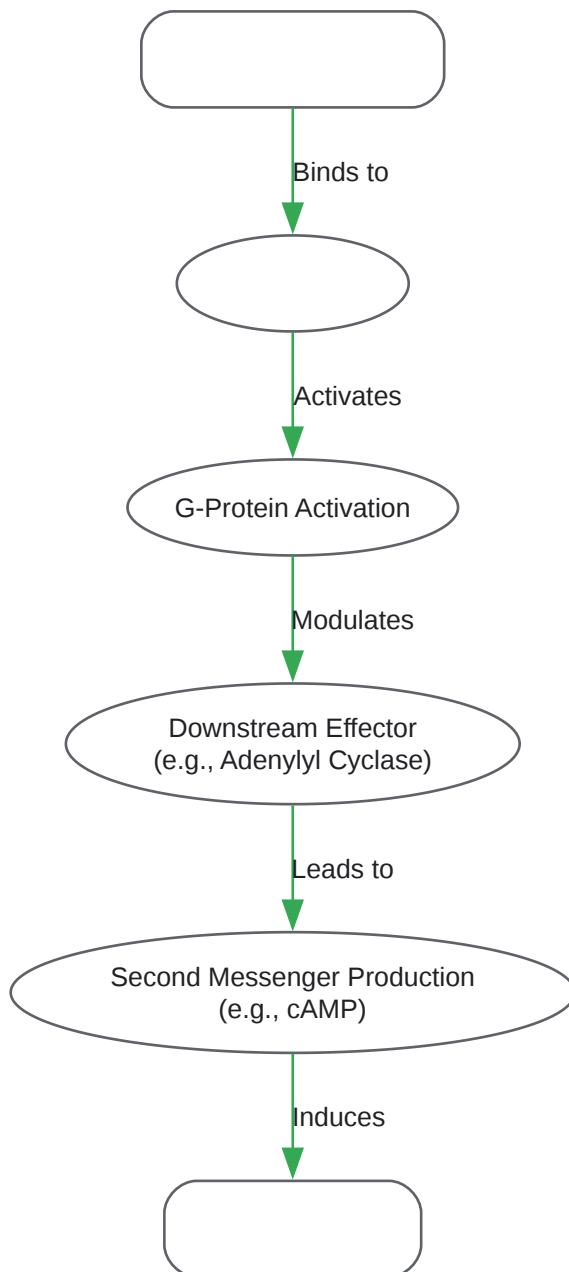
Experimental Workflow: Preparing 9-Keto Travoprost Stock Solution



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Caption: Workflow for preparing a **9-Keto Travoprost** stock solution.

Simplified Signaling Pathway for a Prostanoid EP Receptor Agonist

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Caption: General signaling pathway for an EP receptor agonist like **9-Keto Travoprost**.

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